

3-Amino-N-methylbenzamide: A Comprehensive Guide to Purity and Stability

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Compound of Interest

Compound Name: 3-Amino-N-methylbenzamide

CAS No.: 25900-61-2

Cat. No.: B1269001

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Introduction: The Foundational Importance of Characterizing 3-Amino-N-methylbenzamide

3-Amino-N-methylbenzamide is a key chemical intermediate whose utility spans from the synthesis of high-performance dyes to its role as a building block in the development of novel pharmaceutical agents.^{[1][2]} Its molecular structure, featuring a primary aromatic amine, a secondary amide, and a substituted benzene ring, endows it with a versatile reactivity profile. However, these same functional groups are also susceptible to a variety of chemical transformations that can impact the compound's purity and stability.

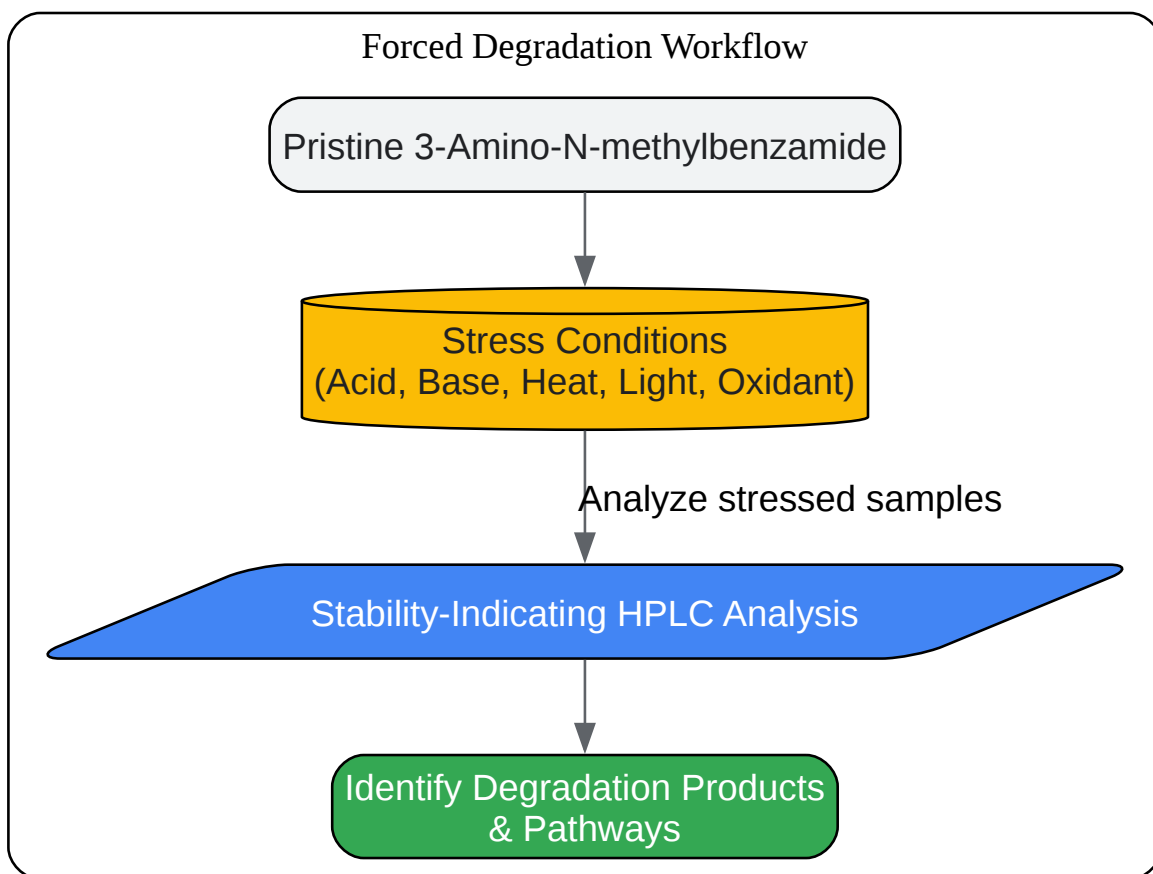
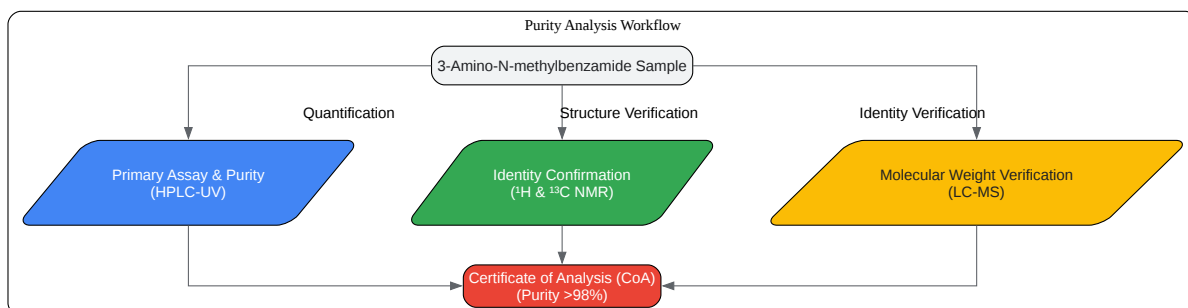
For the researcher, scientist, or drug development professional, an in-depth understanding of a starting material's integrity is not merely a matter of good practice; it is the bedrock upon which reliable, reproducible, and safe scientific outcomes are built. Impurities can lead to unforeseen side reactions, altered biological activity, and erroneous structure-activity relationship (SAR) conclusions. Similarly, unaccounted-for degradation can compromise the efficacy and safety of a final product. This guide provides a field-proven framework for assessing the purity and characterizing the stability of **3-Amino-N-methylbenzamide**, grounded in authoritative analytical principles.

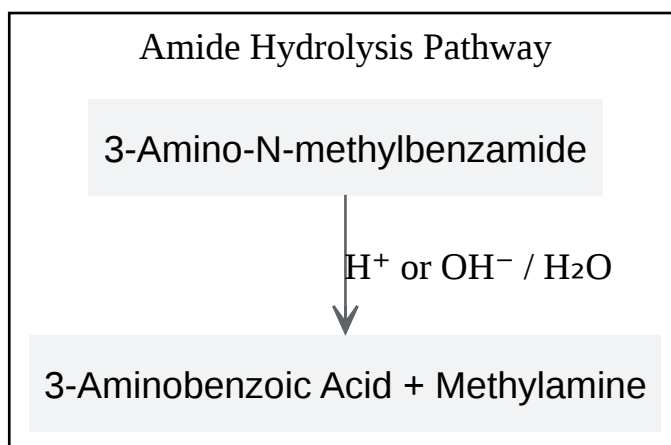
Table 1: Physicochemical Properties of **3-Amino-N-methylbenzamide**^[3]^[4]

Property	Value
CAS Number	25900-61-2
Molecular Formula	C ₈ H ₁₀ N ₂ O
Molecular Weight	150.18 g/mol
IUPAC Name	3-amino-N-methylbenzamide
Appearance	White to light yellow or light red solid/powder
Purity (Typical)	>95% to >98% (as per supplier specifications) ^[5]

Part I: A Multi-Pronged Strategy for Purity Assessment

The assertion of purity for a chemical entity like **3-Amino-N-methylbenzamide** requires more than a single measurement. It demands a self-validating system of orthogonal analytical techniques that, together, provide a high-confidence assessment of both identity and purity. The causality behind this multi-modal approach is simple: a technique that is adept at quantifying bulk purity, like HPLC, may not be as effective at identifying structurally similar impurities, a task for which NMR or mass spectrometry is better suited.





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